

Bopindolol Fumarate: A Technical Overview of its Molecular Characteristics and Mechanism of Action

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Compound of Interest

Compound Name: *Bopindolol fumarate*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth look at the molecular structure and weight of **bopindolol fumarate**, a non-selective β -adrenoceptor antagonist. The information is presented to support research and development activities in the pharmaceutical sciences.

Molecular and Physical Data

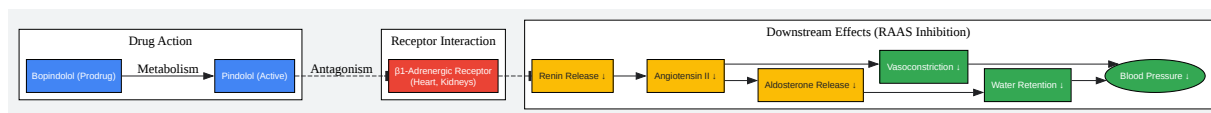
Bopindolol fumarate is the salt of bopindolol and fumaric acid. Bopindolol itself is an ester prodrug of pindolol, a known beta-blocker.^{[1][2]} The key quantitative data for bopindolol and its fumarate salt are summarized below.

Property	Bopindolol Base	Fumaric Acid	Bopindolol Fumarate
Molecular Formula	C ₂₃ H ₂₈ N ₂ O ₃ [3][4]	C ₄ H ₄ O ₄ [3]	C ₂₇ H ₃₂ N ₂ O ₇ [5][6]
Molecular Weight	380.48 g/mol [2][3][4]	116.07 g/mol [3]	496.6 g/mol [5]
IUPAC Name	[1-(tert-butylamino)-3-[(2-methyl-1H-indol-4-yl)oxy]propan-2-yl] benzoate	Fumaric acid	(E)-but-2-enedioic acid;[1-(tert-butylamino)-3-[(2-methyl-1H-indol-4-yl)oxy]propan-2-yl] benzoate[5]

Mechanism of Action: Signaling Pathway

Bopindolol is a prodrug that is converted to its active metabolite, pindolol. Pindolol functions as a non-selective beta-adrenergic antagonist, meaning it blocks both β_1 and β_2 adrenergic receptors.[7][8] It also exhibits intrinsic sympathomimetic activity (ISA) and interacts with serotonin 5-HT receptors.[7][8]

The primary antihypertensive effect is achieved through the blockade of β_1 receptors in the heart and kidneys. This action initiates a signaling cascade that affects the Renin-Angiotensin-Aldosterone System (RAAS).



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Caption: Signaling pathway of Bopindolol's active metabolite, Pindolol.

Experimental Protocols

Detailed experimental protocols for the characterization and analysis of bopindolol can be found in the cited literature. Key methodologies include:

- High-Performance Liquid Chromatography (HPLC): Used for the determination of bopindolol in plasma.
- Radioligand Binding Assays: Employed to study the dissociation of bopindolol from β 1-adrenoceptors.[9]
- Clinical Pharmacological Studies: Involving the assessment of cardiac β -adrenoceptor blockade and effects on plasma renin activity in human subjects.[10]

For specific, detailed protocols, researchers are encouraged to consult the primary scientific publications.

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